

Technical Monograph: Arecoline-d5 Hydrobromide Salt

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Compound of Interest

Compound Name: *Arecoline-d5 Hydrobromide Salt*

CAS No.: *131448-18-5*

Cat. No.: *B019083*

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Content Type: Technical Safety & Application Guide Audience: Analytical Chemists, Toxicologists, and Drug Development Scientists

Introduction & Chemical Identity

Arecoline-d5 hydrobromide is the stable isotope-labeled analog of arecoline, the primary alkaloid found in the areca nut (*Areca catechu*). In high-precision bioanalytical workflows, particularly Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), this compound serves as the definitive Internal Standard (IS).

Its deuterated nature (incorporating five deuterium atoms) ensures that it co-elutes with the analyte of interest (arecoline) while retaining a distinct mass-to-charge (m/z) ratio. This allows for real-time correction of ionization suppression or enhancement caused by complex biological matrices—a critical requirement for meeting FDA/EMA bioanalytical guidelines.

Physicochemical Specifications

Property	Specification
Chemical Name	Arecoline-d5 Hydrobromide
IUPAC Name	Methyl 1-(methyl-d3)-1,2,5,6-tetrahydropyridine-2,6-d2-3-carboxylate hydrobromide
CAS Number	131448-18-5
Molecular Formula	C ₈ H ₉ D ₅ NO ₂ [1][2][3][4][5][6][7][8][9][10][11] • HBr
Molecular Weight	241.14 g/mol (Salt); ~160.23 g/mol (Free Base eq.)
Appearance	Off-white to white crystalline solid
Solubility	Methanol, Water, DMSO
Melting Point	169–171 °C (Decomposes)

Hazard Identification (GHS Classification)

While Arecoline-d5 is a research tool, it retains the pharmacological potency of its parent compound, a muscarinic acetylcholine receptor agonist. Treat as a high-potency toxicant.

GHS Label Elements[5][12]

- Signal Word: DANGER
- Hazard Class: Acute Toxicity (Oral, Dermal, Inhalation).[5]

Hazard Code	Hazard Statement
H301/H302	Toxic/Harmful if swallowed.[10]
H311	Toxic in contact with skin.[5][10]
H331	Toxic if inhaled.[5][10]
H315	Causes skin irritation.
H319	Causes serious eye irritation.[12]

Emergency Response Protocols

- Inhalation: Immediate transfer to fresh air. If respiratory depression occurs (muscarinic effect), administer oxygen.
- Skin Contact: Wash with polyethylene glycol 400 (if available) or copious soap and water. The salt is highly water-soluble; rapid washing reduces systemic absorption.
- Antidote: Atropine sulfate is the specific antagonist for muscarinic toxicity (bradycardia, salivation, bronchoconstriction).

Handling, Storage, and Stability[13]

The integrity of a deuterated standard is paramount for quantitative accuracy. Deuterium exchange and hygroscopicity are the primary failure modes.

Stability Protocol

- Hygroscopicity: The hydrobromide salt is hygroscopic. Moisture absorption alters the effective mass, leading to weighing errors during stock preparation.
 - Protocol: Equilibrate the vial to room temperature before opening to prevent condensation. Weigh in a humidity-controlled environment (<40% RH).
- Isotopic Stability: The deuterium labels (typically on the N-methyl and ring positions) are chemically stable under neutral conditions. Avoid prolonged exposure to strong acids or bases at high temperatures to prevent potential deuterium-hydrogen exchange (D/H exchange).
- Storage:
 - Long-term: -20°C, desiccated, protected from light.
 - Solution State: Stock solutions in Methanol are stable for 12 months at -80°C.

Analytical Application: LC-MS/MS Workflow

The primary utility of Arecoline-d5 is correcting matrix effects in plasma/urine quantification. The following workflow describes a validated extraction and detection method.

Experimental Protocol: Sample Preparation

Objective: Extract Arecoline from plasma while removing proteins that foul the ESI source.

- Stock Preparation: Dissolve Arecoline-d5 HBr in Methanol to yield a 1.0 mg/mL (free base equivalent) stock.
- Working IS Solution: Dilute stock to 100 ng/mL in 50:50 Methanol:Water.
- Extraction (Protein Precipitation):
 - Aliquot 50 μ L of plasma sample into a 1.5 mL tube.
 - Add 10 μ L of Working IS Solution (Arecoline-d5).[7]
 - Add 150 μ L of ice-cold Acetonitrile (precipitating agent).
 - Vortex vigorously for 30 seconds.
 - Centrifuge at 10,000 x g for 10 minutes at 4°C.
 - Transfer supernatant to an autosampler vial.

LC-MS/MS Methodology

- Column: C18 Reverse Phase (e.g., Acquity UPLC HSS T3, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Ionization: Electrospray Ionization (ESI) Positive Mode.

MRM Transitions (Quantitation):

- Analyte (Arecoline):m/z 156.2 \rightarrow 53.2 (Collision Energy: ~25 eV)

- Internal Standard (Arecoline-d5):m/z 161.2 → 58.2 (Shift corresponds to retained deuterium labels on the fragment).

Visualization: Analytical Workflow

The following diagram illustrates the logical flow from sample extraction to data validation.



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Figure 1: LC-MS/MS Quantitation Workflow using Arecoline-d5 as an Internal Standard.

Biological Mechanism of Action[6][9][14][15][16]

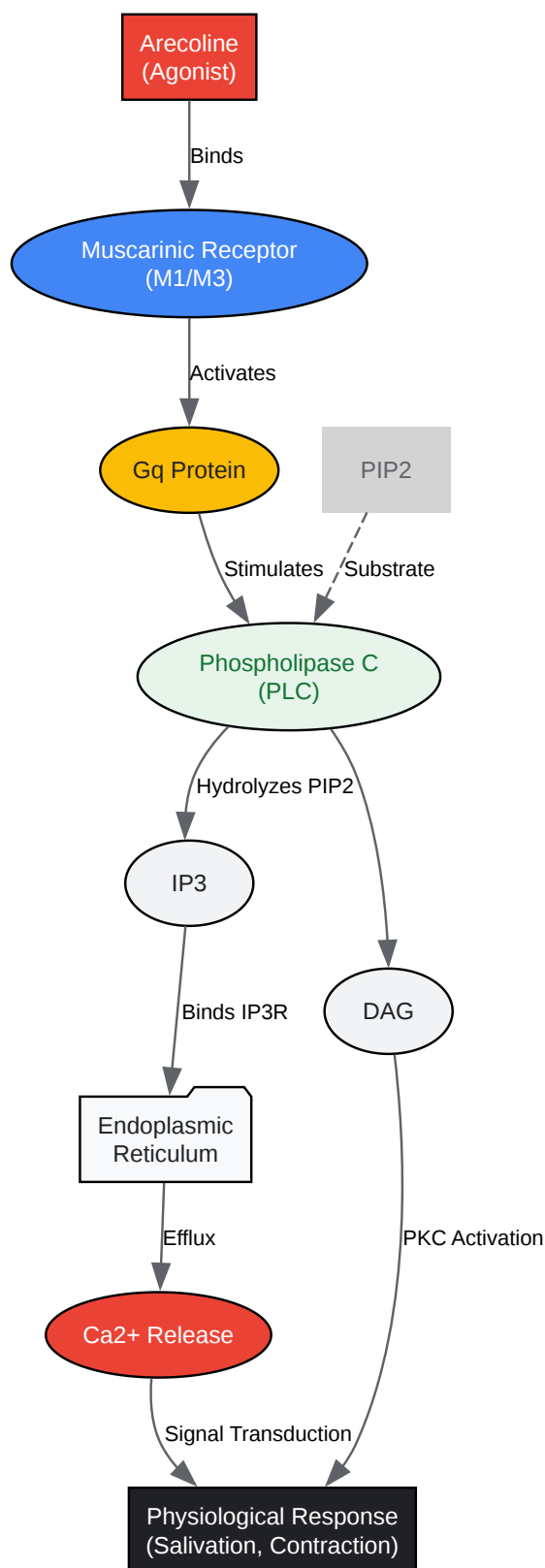
Understanding the biological activity is crucial for safety and for interpreting pharmacokinetic data. Arecoline is a parasympathomimetic agent that acts primarily on Muscarinic Acetylcholine Receptors (mAChRs).[13]

Pathway Logic[17]

- Receptor Binding: Arecoline binds to M1, M2, and M3 muscarinic receptors.[13]
- G-Protein Activation:
 - M1/M3 (Gq-coupled): Activates Phospholipase C (PLC), leading to IP3 generation and Calcium release. This causes smooth muscle contraction (gut motility) and glandular secretion (salivation).
 - M2 (Gi-coupled): Inhibits Adenylyl Cyclase, reducing cAMP. In the heart, this leads to bradycardia (slowed heart rate).

Visualization: Signaling Pathway

This diagram details the Gq-coupled pathway activated by Arecoline exposure.



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Figure 2: M1/M3 Muscarinic Receptor Signaling Cascade activated by Arecoline.

Disposal & Regulatory Compliance

- **Waste Disposal:** As a halogenated organic salt with toxic properties, Arecoline-d5 waste must be segregated. Do not dispose of via sink or municipal sewage. Incineration in a chemical combustor equipped with an afterburner and scrubber is the mandated disposal method to neutralize nitrogen oxides and hydrogen bromide gas.
- **Regulatory Status:** Arecoline is an alkaloid of the Areca nut.[7][14][13] While not a federally controlled substance in the US (DEA), it is considered a toxic chemical. Ensure compliance with local EHS (Environmental Health and Safety) regulations regarding "Acute Toxicants."

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